

Spectroscopic Characterization of 7-Bromo-1H-indole-6-carboxamide: A Technical Guide

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Compound of Interest

Compound Name: 7-Bromo-1h-indole-6-carboxamide

Cat. No.: B8224124

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Introduction & Structural Context

7-Bromo-1H-indole-6-carboxamide (CAS: 1190314-34-9) is a highly functionalized indole scaffold used primarily as a precursor for CDK7 inhibitors (e.g., SY-5609). Its structural uniqueness lies in the 7-bromo substitution, which sterically and electronically influences the adjacent 6-carboxamide group.

This guide provides the specific spectroscopic signatures (MS, NMR, IR) required to validate the identity and purity of this intermediate during synthesis.

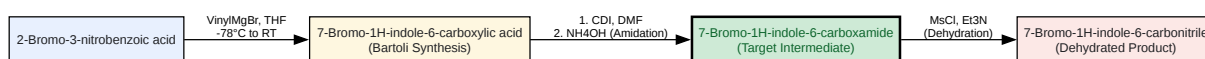
Key Structural Features[1][2][3][4][5][6]

- Core: Indole (1H-indole).[1][2][3]
- Substituents:
 - C7-Bromo: Provides a characteristic isotopic pattern in Mass Spectrometry (1:1 ratio of Br:
Br).

- C6-Carboxamide: Introduces distinct carbonyl stretching (IR) and exchangeable amide protons (NMR).
- Role: Immediate precursor to 7-bromo-1H-indole-6-carbonitrile via dehydration.

Synthesis & Isolation Workflow

Understanding the synthesis context is vital for interpreting impurity peaks in spectroscopic data. The compound is typically synthesized via the Bartoli indole synthesis followed by amidation.



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Figure 1: Synthetic pathway for **7-Bromo-1H-indole-6-carboxamide**, highlighting its position as the precursor to the nitrile intermediate.[3]

Mass Spectrometry (MS) Data

Mass spectrometry provides the most definitive confirmation of the halogenation state due to the bromine isotope signature.

Experimental Parameters

- Ionization Mode: Electrospray Ionization (ESI), Positive Mode (+).
- Solvent: Acetonitrile/Water (0.1% Formic Acid).

Key Diagnostic Signals

Ion Type	m/z Value	Relative Intensity	Assignment
[M+H]	239.0	100%	Br Isotope Peak
[M+H]	241.0	~98%	Br Isotope Peak
[M+Na]	261.0 / 263.0	Variable	Sodium Adduct

Interpretation: The 1:1 doublet at m/z 239 and 241 is the hallmark of a mono-brominated compound. The mass difference of 2 units confirms the presence of one Bromine atom. Absence of this pattern (e.g., a single peak at 239) would indicate debromination (impurity).

Nuclear Magnetic Resonance (NMR) Spectroscopy

The

¹H NMR spectrum in DMSO-

is characterized by the indole NH, the amide NH

protons, and the aromatic coupling pattern of the H4/H5 protons.

¹H NMR Data (400 MHz, DMSO-)

Note: Chemical shifts are referenced to residual DMSO (2.50 ppm).

Proton	Shift (ppm)	Multiplicity	Coupling (Hz)	Assignment
NH (Indole)	11.5 - 11.8	br s	-	Indole N1-H
NH (Amide)	7.95 & 7.45	br s (2H)	-	Amide -CONH (Non-equivalent)
H5	7.60 - 7.70	d	8.4	Ortho to Carboxamide (Deshielded)
H4	7.50 - 7.60	d	8.4	Meta to Carboxamide
H2	7.45	t / d	2.8	Indole C2-H
H3	6.55	t / d	2.8	Indole C3-H

Structural Verification Logic

- Amide Protons: Unlike the nitrile product (which lacks these), the carboxamide will show two broad singlets for the NH group due to restricted rotation around the C-N bond.
- H4/H5 Coupling: The presence of the 7-bromo substituent leaves only H4 and H5 on the benzene ring. They appear as an AB system (two doublets) with a large ortho coupling constant (~8.4 Hz).
- H5 Deshielding: The H5 proton is ortho to the carbonyl group, shifting it downfield relative to H4.

Comparison: Carboxamide vs. Carbonitrile

The conversion to the nitrile (Step 3) is monitored by the disappearance of the amide protons and the downfield shift of the indole NH.

Feature	Carboxamide (Precursor)	Carbonitrile (Product)
Amide NH	Present (~7.5, 8.0 ppm)	Absent
Indole NH	~11.6 ppm	13.00 ppm (Highly deshielded)
H5 Signal	~7.65 ppm	8.35 ppm (Deshielded by CN)

Infrared Spectroscopy (IR)

IR is useful for confirming the presence of the primary amide and the absence of the nitrile (until the next step).

- Amide I (C=O Stretch): 1650–1690 cm
(Strong).
- Amide II (N-H Bend): 1590–1620 cm
(Medium).
- N-H Stretch (Amide & Indole): 3150–3450 cm
(Broad, multiple bands).
- C-Br Stretch: 600–700 cm
(Fingerprint region).

References

- Marineau, J. J., et al. (2021). Discovery of SY-5609: A Selective, Noncovalent Inhibitor of CDK7. *Journal of Medicinal Chemistry*.
- Patent US 10,738,067 B2. (2020).[3] Inhibitors of Cyclin-Dependent Kinase 7 (CDK7). Example 4, Step 2 & 3.
- Patent WO 2020/093011 A1. (2020). Inhibitors of Cyclin-Dependent Kinase 7 (CDK7).

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